

A Technical Guide to the Glass Transition Temperature of D(+)-Trehalose Dihydrate Solutions

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Compound of Interest

Compound Name: *D(+)-Trehalose dihydrate*

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This technical guide provides an in-depth analysis of the glass transition temperature (Tg) of **D(+)-Trehalose dihydrate** solutions, a critical parameter in cryopreservation, biopharmaceutical formulation, and food science. Trehalose, a naturally occurring disaccharide, is renowned for its ability to stabilize biological structures such as proteins and membranes during environmental stress like desiccation and freezing.^{[1][2]} This protective effect is closely linked to the formation of a glassy, amorphous state upon dehydration or cooling, which physically entraps and protects biomolecules, and is characterized by the glass transition temperature.^[3]

Quantitative Data on Glass Transition Temperature

The glass transition temperature of trehalose solutions is highly dependent on the water content. As the concentration of trehalose increases, the Tg of the solution also increases.^[3] A wide range of Tg values for amorphous trehalose and its solutions have been reported in the literature, with variations often attributed to differences in sample purity, measurement technique, and thermal history (e.g., heating and cooling rates, annealing time).^{[4][5]}

Below is a summary of reported glass transition temperatures for trehalose and its aqueous solutions.

Trehalose Concentration (wt%)	Glass Transition Temperature (Tg) (°C)	Measurement Method	Reference
100 (Amorphous)	115	DSC	[4]
100 (Amorphous)	96.7	DSC	[6]
100 (Amorphous)	79 - 115	Various	[4] [5]
100 (Amorphous)	106	DSC	[7]
Maximally Freeze-Concentrated	-22 to -46	Various	[4]
79	Approximately -30	DSC	[5]
40	-39.5	DSC	[4]

Note: The glass transition of maximally freeze-concentrated solutions (Tg') represents the Tg of the unfrozen, highly concentrated solute phase in equilibrium with ice.

Experimental Protocols

The primary technique for determining the glass transition temperature of trehalose solutions is Differential Scanning Calorimetry (DSC).[\[8\]](#) This method measures the difference in heat flow between a sample and a reference as a function of temperature. The glass transition is observed as a step-like change in the heat capacity.

Differential Scanning Calorimetry (DSC) Protocol for Tg Determination

The following is a generalized protocol synthesized from various literature sources for measuring the Tg of trehalose solutions.[\[9\]](#)[\[10\]](#)[\[11\]](#)

1. Sample Preparation:

- Aqueous solutions of **D(+)-Trehalose dihydrate** are prepared at various weight percentages (e.g., 10%, 20%, 40%, 60% w/w) using high-purity water.

- For concentrations above the solubility limit at room temperature, gentle heating (e.g., ~40°C) and stirring are applied until a clear solution is obtained.[9]
- A small amount of the solution (typically 10-20 mg) is hermetically sealed in an aluminum DSC pan. An empty, hermetically sealed aluminum pan is used as a reference.[9]

2. DSC Instrument Calibration:

- The DSC instrument is calibrated for temperature and enthalpy using standard materials with known melting points and enthalpies of fusion, such as indium.

3. Thermal Program:

- The sample is subjected to a controlled cooling and heating cycle. A typical program is as follows:
 - Initial Cooling: The sample is rapidly cooled from ambient temperature to a temperature below the expected glass transition (e.g., -150°C) at a controlled rate (e.g., 30°C/min).[10][11] This step is designed to vitrify the sample.
 - Isothermal Hold: The sample is held at the low temperature for a short period to ensure thermal equilibrium.
 - Heating Scan: The sample is then heated at a constant rate (e.g., 10°C/min) to a temperature above the glass transition and any melting events.[10][11]
 - Final Cooling: The sample is cooled back to the starting temperature.[10][11]

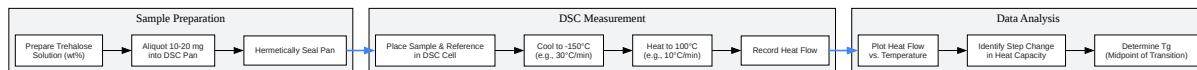
4. Data Analysis:

- The glass transition temperature (T_g) is determined from the heating scan. It is typically taken as the midpoint of the step change in the heat flow curve. Alternatively, it can be determined as the inflection point of the transition.[11]

Visualizing the Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of the glass transition temperature of a **D(+)-Trehalose dihydrate** solution using Differential Scanning

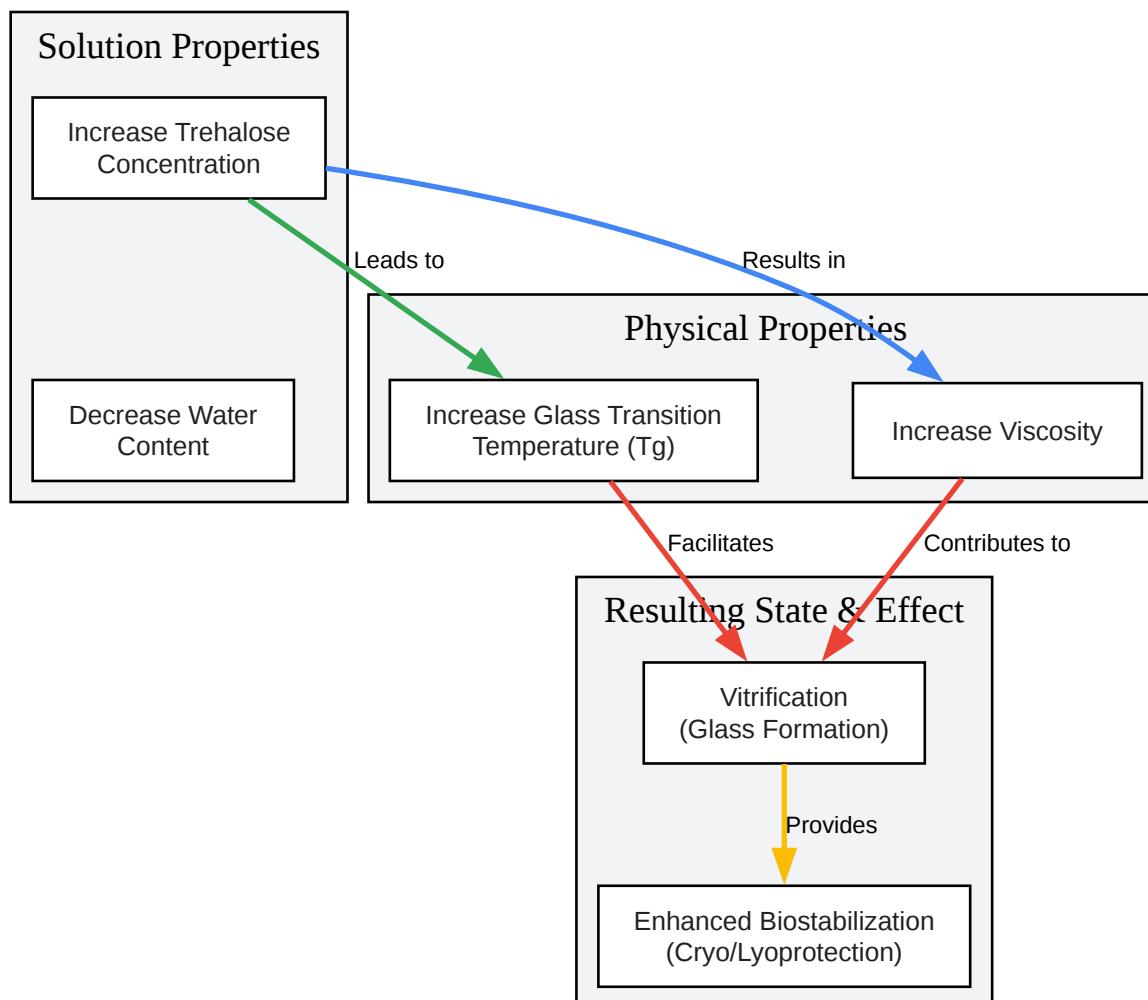
Calorimetry.

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Caption: Experimental workflow for Tg determination.

Signaling Pathways and Logical Relationships

The protective mechanism of trehalose is primarily physical, based on its vitrification properties, rather than involving specific signaling pathways. The key relationship is the inverse correlation between water content and the glass transition temperature, which is fundamental to its role as a cryo- and lyoprotectant.



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Caption: Trehalose concentration and bioprotection.

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